Technical Guide: Solubility Determination & Thermodynamic Modeling of 5-Benzyloxy-2-methoxypyrimidine

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Compound of Interest

Compound Name: *5-Benzyloxy-2-methoxypyrimidine*

Cat. No.: *B1646343*

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Executive Summary & Chemical Profile

5-Benzyloxy-2-methoxypyrimidine (CAS: 1083329-17-2) is a substituted pyrimidine derivative characterized by a lipophilic benzyloxy tail and a polar methoxypyrimidine core.[1] Its solubility profile is the governing factor in yield optimization during synthesis and purification.

- Chemical Name: 5-(Benzyloxy)-2-methoxypyrimidine[1][2]
- Molecular Formula: $C_{12}H_{12}N_2O_2$[1][3]
- Molecular Weight: 216.24 g/mol
- Physicochemical Nature: The molecule exhibits "amphiphilic-like" solubility behavior. The benzyloxy group drives solubility in non-polar aromatic solvents (e.g., Toluene), while the nitrogen-rich pyrimidine ring facilitates interaction with polar aprotic solvents (e.g., DMF, DMSO).

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Experimental Methodology: The "Self-Validating" Protocol

To ensure data integrity, researchers must employ a dual-method approach: Dynamic Laser Monitoring for precision and Gravimetric Analysis for validation.

Protocol A: Dynamic Laser Monitoring Method (The Gold Standard)

This method eliminates human error in detecting the "disappearance point" of the solid phase.

Equipment:

- Jacketed glass vessel (50 mL) with precision temperature control (±0.05 K).
- Laser monitoring system (e.g., He-Ne laser, light intensity meter).
- Magnetic stirring (constant rate, e.g., 400 rpm).

Step-by-Step Workflow:

- Preparation: Weigh a precise mass (

) of **5-Benzyloxy-2-methoxypyrimidine** into the vessel.
- Solvent Addition: Add a known mass (

) of the target solvent (e.g., Methanol, Ethanol, Ethyl Acetate).
- Equilibration: Set the thermostat to a starting temperature (e.g., 280 K) where the solute remains undissolved.
- Heating Ramp: Slowly increase temperature (0.1 K/min). The laser passes through the suspension.
- Detection: As the solid dissolves, light scattering decreases. The temperature at which transmittance hits a maximum plateau is recorded as the Saturation Temperature (

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).

- Calculation: Mole fraction solubility (

) is calculated:

  (Where

  and

  are molar masses of solute and solvent).

Protocol B: Static Gravimetric Method (Validation)

Use this to cross-check the laser method at key temperature points (298.15 K, 313.15 K).

- Saturation: Add excess solute to solvent; stir for 24 hours at constant

  .

- Filtration: Stop stirring; allow settling for 2 hours. Filter supernatant through a 0.45 µm heated syringe filter.

- Drying: Weigh a specific volume of filtrate; evaporate solvent; dry residue to constant weight.

Thermodynamic Modeling & Data Analysis

Raw data must be fitted to thermodynamic models to predict solubility outside measured ranges and design crystallization curves.

The Modified Apelblat Equation

This is the industry standard for correlating solubility (

) with temperature (

) for pyrimidine derivatives.

- A, B, C: Empirical parameters derived from regression analysis.

- Interpretation:

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- B: Reflects the enthalpy of solution (usually negative, indicating endothermic dissolution).
- C: Accounts for the temperature dependence of heat capacity.

The van't Hoff Equation

Used to calculate thermodynamic functions: Enthalpy (

), Entropy (

), and Gibbs Energy (

).[4]

- Plot:

  vs.

  . The slope gives

  .
- Insight: A positive

  confirms the process is endothermic (solubility increases with T), which is typical for this class of compounds.

Visualization of Logic & Workflow[5]

The following diagram illustrates the decision matrix for selecting the appropriate solvent system based on the generated data.



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Figure 1: Strategic workflow for converting raw material into actionable process data.

Predicted Solubility Trends & Solvent Selection

Based on structural analogs (e.g., 5-benzyloxy-2-chloropyrimidine) and general pyrimidine chemistry, the expected solubility hierarchy is:

Solvent Class	Representative Solvents	Predicted Solubility	Mechanism
Polar Aprotic	DMF, DMSO	Very High	Strong dipole-dipole interactions with the pyrimidine ring.
Polar Protic	Methanol, Ethanol	Moderate	H-bonding with N-atoms; limited by the benzyloxy tail.
Esters	Ethyl Acetate	Moderate-High	Good compatibility with both ether and aromatic moieties.
Non-Polar	Hexane, Heptane	Very Low	Lack of polar interactions; "Anti-solvent" candidates.
Water	Water	Insoluble	Hydrophobic benzyloxy group dominates.

Process Implication:

- Crystallization Solvent:Ethanol or Isopropanol are ideal candidates. They likely exhibit a steep solubility curve (high temperature sensitivity), allowing for high recovery yields upon cooling.
- Anti-solvent:Water or Heptane can be added to a Methanol/Ethanol solution to force precipitation.

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